

"Nitroethane-1,1-d2 molecular structure and weight"

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Compound of Interest

Compound Name: Nitroethane-1,1-d2

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In-Depth Technical Guide: Nitroethane-1,1-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and analytical methodologies for **nitroethane-1,1-d2**. This deuterated isotopologue of nitroethane serves as a valuable tool in various research applications, including mechanistic studies, metabolic pathway analysis, and as an internal standard in mass spectrometry-based quantification.

Molecular Structure and Properties

Nitroethane-1,1-d2 is a form of nitroethane where the two hydrogen atoms on the carbon atom adjacent to the nitro group are replaced with deuterium, a stable isotope of hydrogen.^[1] This isotopic substitution results in a higher molecular weight compared to the unlabeled compound, which is the primary feature utilized in its research applications.

Quantitative Data Summary

The key physical and chemical properties of **nitroethane-1,1-d2** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₃ D ₂ NO ₂	[1][2]
Molecular Weight	77.08 g/mol	[2][3]
Monoisotopic Mass	77.04458 Da	
CAS Number	13031-33-9	[1][2][3]
Isotopic Enrichment	≥98 atom % D	[3]
Appearance	Colorless to pale yellow oily liquid	
SMILES	<chem>CC([2H])([2H])N(=O)=O</chem>	[1]
InChI	InChI=1S/C2H5NO2/c1-2-3(4)5/h2H2,1H3/i2D2	[1]

Molecular Structure Diagram

The following diagram illustrates the two-dimensional structure of the **nitroethane-1,1-d2** molecule.

*Molecular structure of **nitroethane-1,1-d2**.*

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **nitroethane-1,1-d2** are provided below. These protocols are based on established chemical principles and may require optimization based on laboratory conditions and available instrumentation.

Synthesis of Nitroethane-1,1-d2

The synthesis of **nitroethane-1,1-d2** can be achieved by adapting known methods for the preparation of nitroalkanes, such as the reaction of a deuterated alkyl halide with a nitrite salt. A representative procedure is outlined below.

Principle: This method involves the nucleophilic substitution reaction between 1-iodoethane-1,1-d2 and silver nitrite (AgNO₂). The use of silver nitrite is often preferred for laboratory-scale

synthesis as it favors the formation of the nitroalkane over the isomeric alkyl nitrite.

Materials:

- 1-iodoethane-1,1-d₂ (or 1-bromoethane-1,1-d₂)
- Silver nitrite (AgNO₂)
- Anhydrous diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend silver nitrite (a slight molar excess) in anhydrous diethyl ether.
- Cool the flask to 0°C in an ice bath.
- Slowly add 1-iodoethane-1,1-d₂ to the stirred suspension. The reaction is exothermic and the addition rate should be controlled to maintain the temperature.
- After the addition is complete, allow the mixture to stir at 0°C for several hours, followed by stirring at room temperature for 24-48 hours. The progress of the reaction can be monitored by techniques such as TLC or GC-MS to check for the disappearance of the starting alkyl halide.
- Upon completion, filter the reaction mixture to remove the silver iodide precipitate and other insoluble materials.
- Wash the precipitate with a small amount of anhydrous diethyl ether to recover any entrained product.
- Combine the filtrate and the washings. Dry the organic solution over anhydrous magnesium sulfate.
- Filter off the drying agent.

- Carefully remove the diethyl ether solvent by distillation or using a rotary evaporator.
- The crude **nitroethane-1,1-d2** can be purified by fractional distillation under reduced pressure.

Characterization Protocols

Objective: To confirm the molecular weight and assess the isotopic purity of the synthesized **nitroethane-1,1-d2**.

Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS) with electron ionization (EI) capability is suitable for this analysis.

Procedure:

- Prepare a dilute solution of the purified **nitroethane-1,1-d2** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- Inject an appropriate volume of the sample solution into the GC-MS system.
- Use a GC column and temperature program suitable for separating volatile organic compounds.
- Set the mass spectrometer to scan a mass-to-charge (m/z) range that includes the expected molecular ions of both labeled and unlabeled nitroethane (e.g., m/z 10-100).
- Data Analysis:
 - The mass spectrum of unlabeled nitroethane typically shows a molecular ion (M^+) at m/z 75.^[4]
 - For **nitroethane-1,1-d2**, the molecular ion peak is expected at m/z 77.
 - The isotopic enrichment can be estimated by comparing the relative intensities of the ion peaks at m/z 77 and m/z 75. The presence of a significant peak at m/z 75 would indicate incomplete deuteration. Common fragment ions for unlabeled nitroethane are observed at m/z 29 and 27.^[5]

Objective: To confirm the molecular structure and the position of deuterium labeling.

Instrumentation: A high-field NMR spectrometer (e.g., 300 MHz or higher).

Procedure:

- Dissolve a small amount of the purified **nitroethane-1,1-d2** in a suitable deuterated NMR solvent (e.g., chloroform-d, CDCl_3).
- Acquire a ^1H NMR spectrum.
 - Expected ^1H NMR Spectrum: The spectrum of unlabeled nitroethane shows a quartet corresponding to the $-\text{CH}_2-$ group and a triplet for the $-\text{CH}_3$ group. In the spectrum of pure **nitroethane-1,1-d2**, the quartet corresponding to the methylene protons will be absent. The methyl ($-\text{CH}_3$) protons will appear as a singlet, as the adjacent carbon is deuterated and thus the proton-proton coupling is removed.
- Acquire a ^{13}C NMR spectrum.
 - Expected ^{13}C NMR Spectrum: The spectrum will show two carbon signals. The signal for the deuterated carbon ($-\text{CD}_2-$) will appear as a multiplet due to carbon-deuterium coupling and will have a lower intensity compared to the signal for the methyl carbon.
- Acquire a ^2H (Deuterium) NMR spectrum.
 - Expected ^2H NMR Spectrum: A single resonance should be observed in the deuterium spectrum, confirming the presence of deuterium in the molecule.

Logical and Workflow Diagrams

The following diagrams illustrate the synthesis workflow and a logical diagram for the characterization of **nitroethane-1,1-d2**.

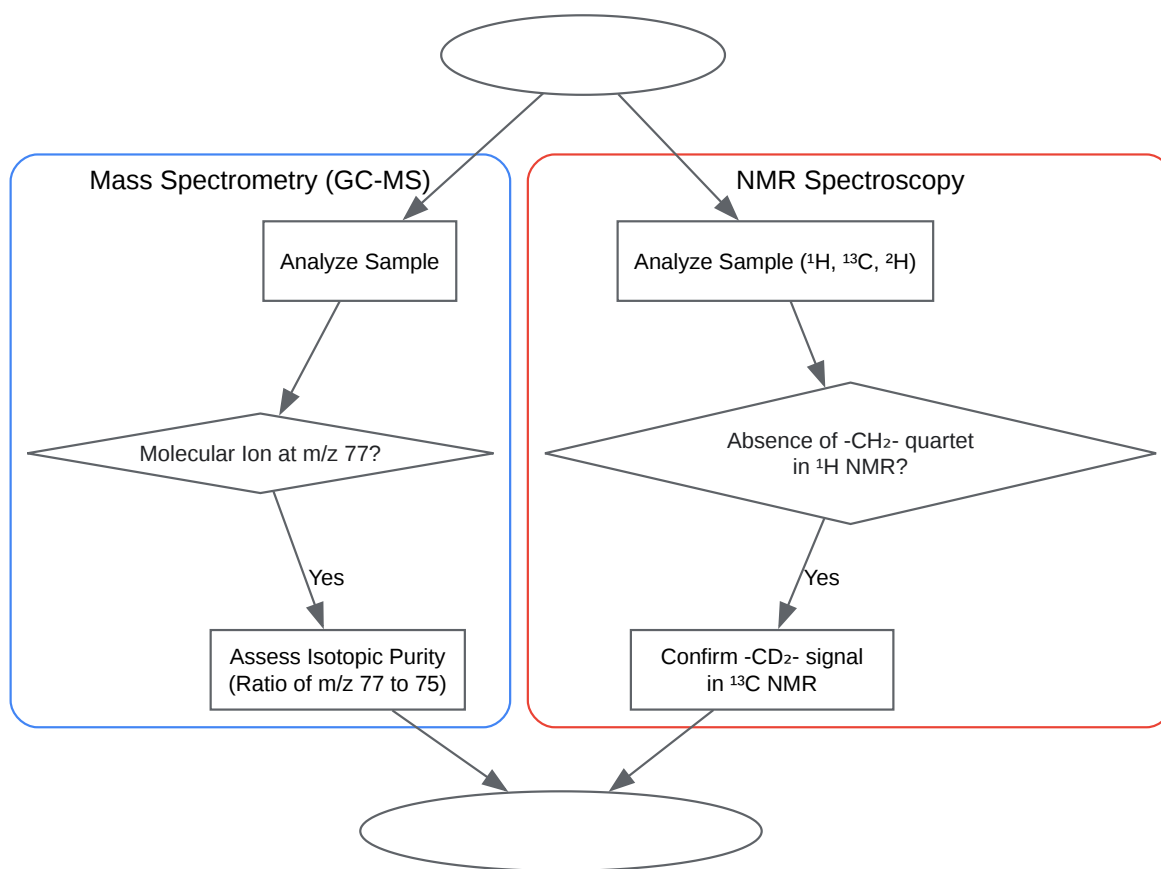
Synthesis Workflow



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Workflow for the synthesis of **nitroethane-1,1-d2**.

Characterization Logic



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